

Application Notes and Protocols for High-Throughput Screening Assays Utilizing Rapamycin-d3

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Compound of Interest

Compound Name: Rapamycin-d3

Cat. No.: B15609490

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Introduction

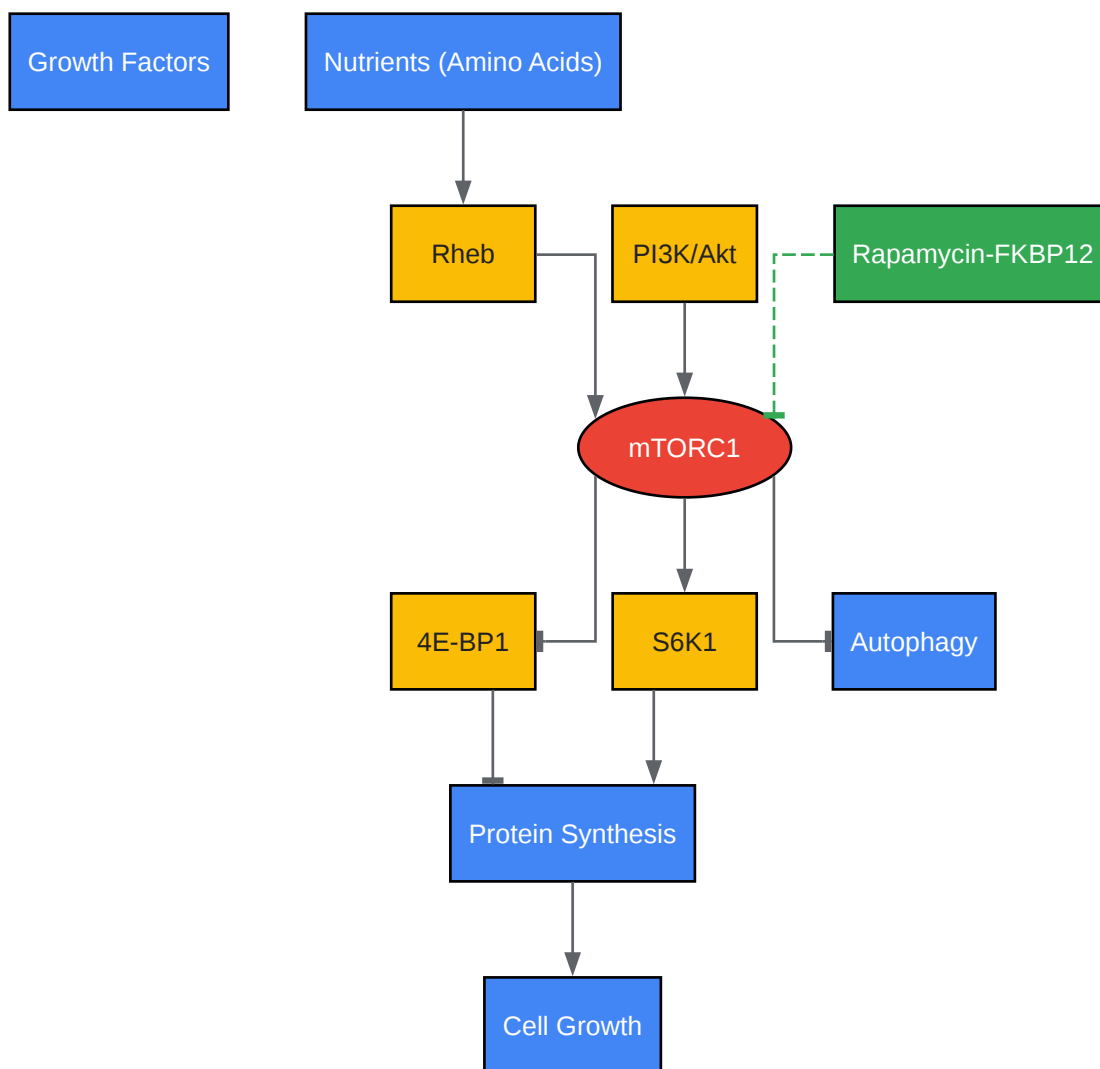
The mechanistic target of rapamycin (mTOR) is a crucial serine/threonine kinase that acts as a central regulator of cellular growth, proliferation, metabolism, and survival.[1] Dysregulation of the mTOR signaling pathway is implicated in a wide range of human diseases, including cancer, metabolic disorders, and autoimmune diseases.[1] Consequently, mTOR has emerged as a significant target for drug discovery. Rapamycin and its analogs (rapalogs) are highly specific allosteric inhibitors of the mTOR complex 1 (mTORC1).[1][2] High-throughput screening (HTS) is an essential methodology for identifying and characterizing novel mTOR inhibitors.

This document provides detailed application notes and protocols for assays relevant to the discovery of mTOR inhibitors, with a special focus on the utility of **Rapamycin-d3**. **Rapamycin-d3** is the deuterated form of Rapamycin, which makes it chemically identical to Rapamycin but with a higher molecular weight.[3] Its primary application in research is as an internal standard for the quantification of Rapamycin in samples using mass spectrometry (MS), due to its similar ionization efficiency and chromatographic retention time but distinct mass-to-charge ratio (m/z). [4]

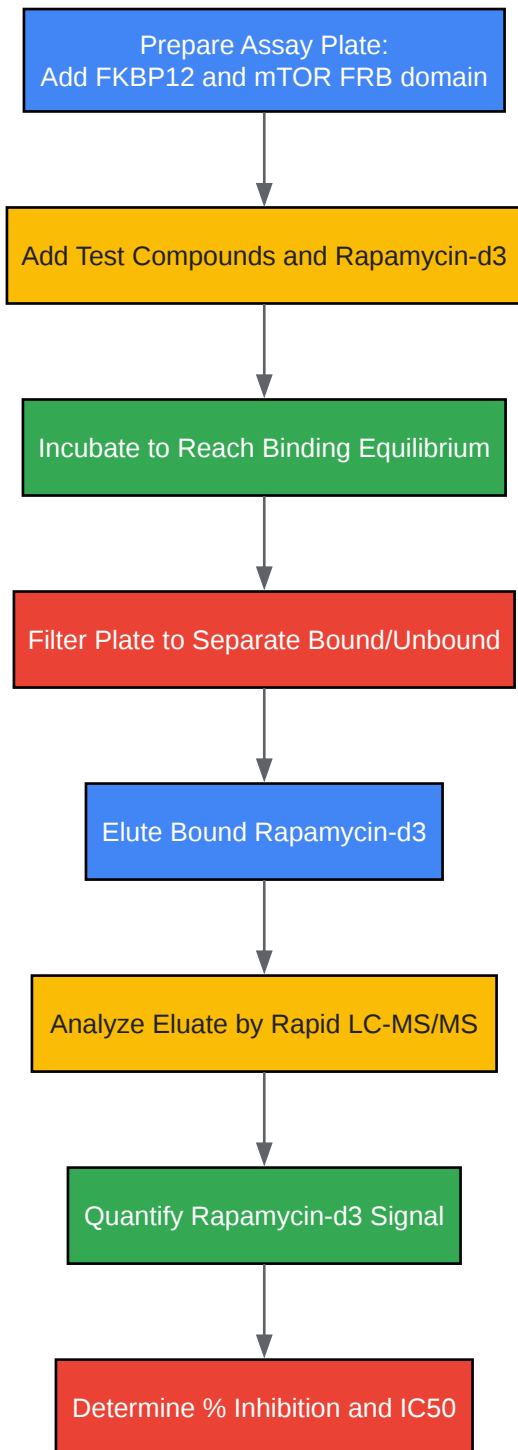
While not its conventional use, this document also outlines a hypothetical HTS application employing **Rapamycin-d3** in a competitive binding assay format, leveraging the precision of LC-MS/MS for detection. Furthermore, it details established, non-isotopic HTS assays for monitoring mTORC1 activity.

mTORC1 Signaling Pathway

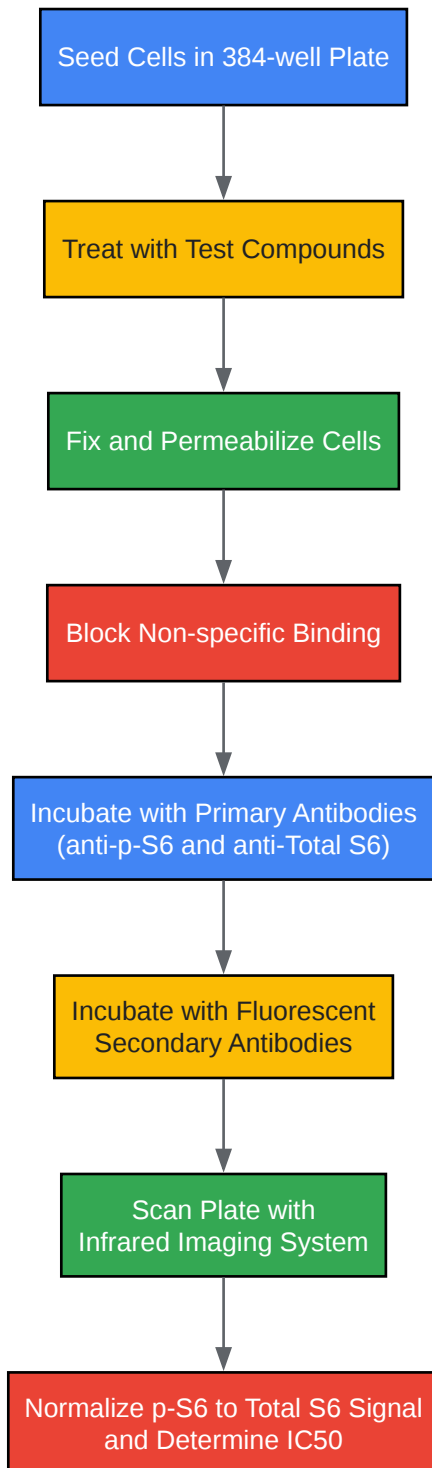
The mTORC1 pathway integrates signals from growth factors, nutrients, and cellular energy status to control protein synthesis and cell growth. A simplified representation of this pathway is shown below, indicating the point of intervention by Rapamycin.



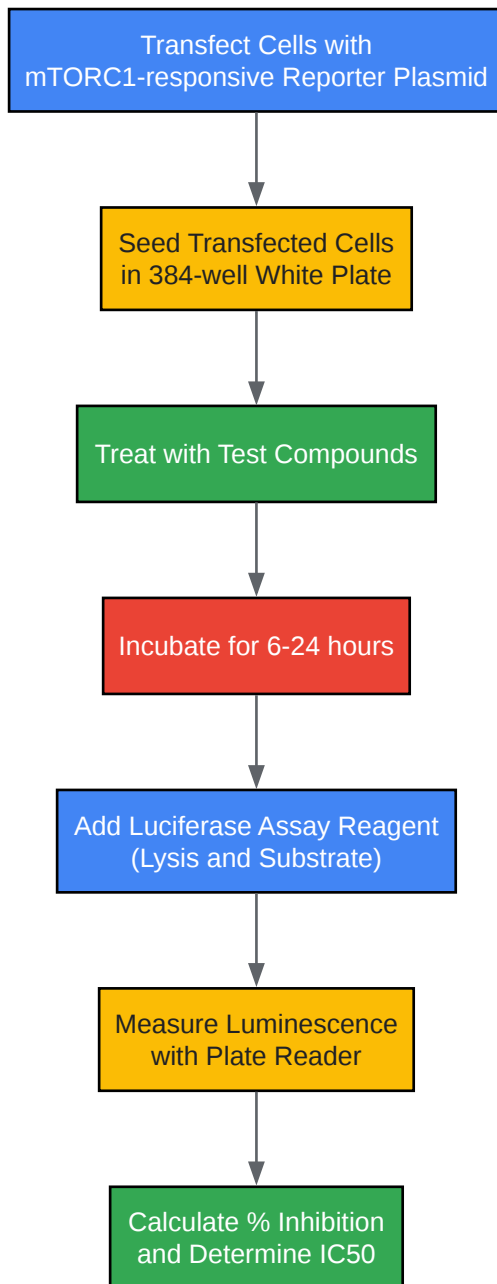
Workflow for Competitive Binding Assay



Workflow for In-Cell Western™ Assay



Workflow for Luminescence Reporter Assay



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- 3. Rapamycin-d3 | TargetMol [targetmol.com]
- 4. High-throughput production of a stable isotope-labeled peptide library for targeted proteomics using a wheat germ cell-free synthesis system - PubMed [pubmed.ncbi.nlm.nih.gov]
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